

Application Notes and Protocols for 1,3-Dinitropyrene Carcinogenicity Studies in Rats

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Compound of Interest

Compound Name: 1,3-Dinitropyrene

Cat. No.: B1214572

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Introduction

1,3-Dinitropyrene (1,3-DNP) is a nitrated polycyclic aromatic hydrocarbon (nitro-PAH) found in diesel exhaust and other combustion products.[1][2] It is a potent mutagen, and studies in animal models have demonstrated its carcinogenic potential.[3][4] These application notes provide a comprehensive overview of the use of 1,3-DNP in carcinogenicity studies in rats, including detailed experimental protocols, a summary of quantitative data, and visualization of the key metabolic activation pathway.

Data Presentation: Quantitative Summary of Carcinogenicity Studies

The following tables summarize the key quantitative data from various carcinogenicity studies of **1,3-Dinitropyrene** in rats.

Table 1: Carcinogenicity of **1,3-Dinitropyrene** in Rats via Oral Administration

Strain/Sex	Dosing Regimen	Total Dose	Observation Period	Tumor Type	Incidence	Reference
Female Weanling CD Rats	10 µmol/kg bw by intragastric intubation, 3 times/week for 4 weeks	16 µmol/rat	76-78 weeks	Leukemia	3/36 (9%)	[5]
Female Weanling CD Rats	Gavage, 3 times/week for 4 weeks	Not specified	78 weeks	Not specified	Not specified	[1]

Table 2: Carcinogenicity of **1,3-Dinitropyrene** in Rats via Subcutaneous (s.c.) Injection

Strain/Sex	Dosing Regimen	Total Dose	Observation Period	Tumor Type	Incidence	Reference
Male F344/DuCrj Rats	Two injections/week for 10 weeks	Not specified	Up to 347 days	Sarcomas	Not specified	[1]
Newborn Female CD Rats	Eight weekly injections	Not specified	Up to 67 weeks	Malignant fibrous histiocytomas at injection site	Not specified	[1][5]

Table 3: Carcinogenicity of **1,3-Dinitropyrene** in Rats via Intraperitoneal (i.p.) Injection

Strain/Sex	Dosing Regimen	Total Dose	Observation Period	Tumor Type	Incidence	Reference
Weanling Female CD Rats	Three times/week for 4 weeks	Not specified	78 weeks	Not specified	Not specified	[1]
Young Male Sprague-Dawley Rats	Three injections of 2.5 mg/kg bw	7.5 mg/kg bw	Not specified	Not specified	Not specified	[5]

Experimental Protocols

The following are detailed methodologies for key experiments involving the administration of **1,3-Dinitropyrene** to rats to assess its carcinogenicity.

Protocol 1: Oral Gavage Carcinogenicity Study

1. Objective: To assess the carcinogenic potential of **1,3-Dinitropyrene** following oral administration in rats.

2. Animal Model:

- Species: Rat
- Strain: Charles River CD Rats (Sprague-Dawley derived)
- Sex: Female
- Age: Weanling (approximately 3-4 weeks old)

3. Materials:

- 1,3-Dinitropyrene** (purity >99%)
- Vehicle: Dimethyl sulfoxide (DMSO)

- Gavage needles (stainless steel, appropriate size for weanling rats)
- Standard laboratory animal diet and water (ad libitum)
- Animal caging with controlled environment (temperature, humidity, light/dark cycle)

4. Experimental Procedure:

- Acclimation: Acclimate animals to the laboratory conditions for at least one week prior to the start of the study.
- Dose Preparation: Prepare a solution of **1,3-Dinitropyrene** in DMSO. The concentration should be calculated to deliver the desired dose in a volume of approximately 5 ml/kg body weight.
- Dosing:
 - Administer **1,3-Dinitropyrene** by oral gavage three times per week for four consecutive weeks.
 - A control group should receive the vehicle (DMSO) only, following the same dosing schedule.
- Observation:
 - Monitor the animals daily for clinical signs of toxicity.
 - Record body weights weekly.
 - Palpate for tumors weekly.
 - The total observation period is 78 weeks from the first dose.
- Necropsy and Histopathology:
 - At the end of the observation period, or when animals become moribund, euthanize them via CO₂ asphyxiation.

- Perform a complete gross necropsy.
- Collect all major organs and any gross lesions.
- Fix tissues in 10% neutral buffered formalin.
- Process tissues for histopathological examination.

Protocol 2: Subcutaneous Injection Carcinogenicity Study

1. Objective: To evaluate the local and systemic carcinogenic effects of **1,3-Dinitropyrene** following subcutaneous administration in newborn rats.

2. Animal Model:

- Species: Rat
- Strain: Charles River CD Rats (Sprague-Dawley derived)
- Sex: Female
- Age: Newborn (within 24 hours of birth)

3. Materials:

- **1,3-Dinitropyrene** (purity >99%)
- Vehicle: Dimethyl sulfoxide (DMSO)
- Tuberculin syringes with 27-gauge needles
- Standard laboratory animal diet and water (ad libitum) for the dams and weaned pups.
- Animal caging with controlled environment.

4. Experimental Procedure:

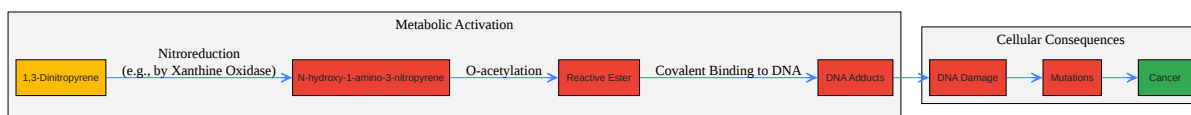
- Dose Preparation: Prepare a solution of **1,3-Dinitropyrene** in DMSO.

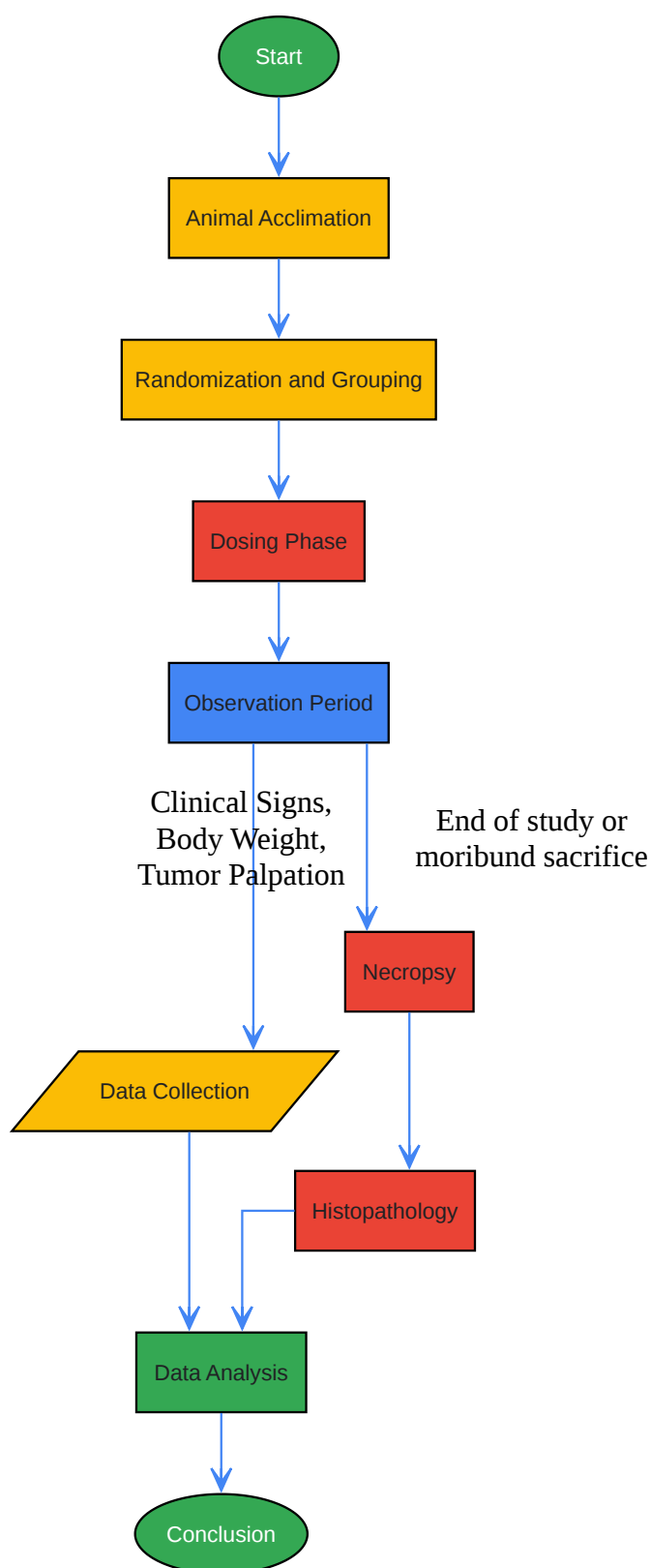
- Dosing:
 - Inject the 1,3-DNP solution subcutaneously in the interscapular region.
 - Administer injections once a week for eight consecutive weeks.
 - A control group should receive the vehicle (DMSO) only.
- Observation:
 - Monitor the animals for local reactions at the injection site and for general health.
 - Record body weights weekly.
 - Palpate for tumors at the injection site and systemically.
 - The total observation period is up to 67 weeks.
- Necropsy and Histopathology:
 - Perform necropsy and histopathology as described in Protocol 1. Pay special attention to the injection site for the development of sarcomas.

Mandatory Visualizations

Signaling Pathway

The primary mechanism for the metabolic activation of **1,3-Dinitropyrene** to a carcinogen involves the reduction of one of its nitro groups.





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